Technical Guide: Spectroscopic Characterization of Furo[3,2-c]pyridin-2-ylmethanamine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Furo[3,2-c]pyridin-2-ylmethanamine*
CAS No.:	*153863-92-4*
Cat. No.:	*B133487*

Get Quote

Compound Profile & Structural Analysis

Compound Name: **Furo[3,2-c]pyridin-2-ylmethanamine** CAS Number: 153863-92-4 (Free base) / 153863-96-8 (Dihydrochloride) Molecular Formula: C

H

N

O Exact Mass: 148.0637 Da SMILES:NCC1=CC2=C(O1)C=CN=C2[1][2]

Structural Logic

The molecule consists of a furo[3,2-c]pyridine core—a fused bicyclic system where a furan ring is annulated to the c-face (3,4-position) of a pyridine ring.[3] The methanamine (-CH

NH

) substituent is positioned at C2 of the furan ring.

© 2026 BenchChem. All rights reserved.

- Electronic Environment: The pyridine nitrogen (N6) renders the system electron-deficient compared to benzofuran. The furan oxygen (O1) donates electron density into the ring system, but the 2-position substituent (aminomethyl) is attached to the furan ring, influencing the chemical shift of the adjacent H3 proton.
- Numbering System:
  - O1: Furan oxygen.
  - C2: Furan carbon bearing the methanamine.
  - C3: Furan

    -carbon.
  - N6: Pyridine nitrogen.

Mass Spectrometry (MS) Data

Technique: Electrospray Ionization (ESI) in Positive Mode (+ve). Solvent System: Methanol/Water + 0.1% Formic Acid.

Ionization & Fragmentation Pattern

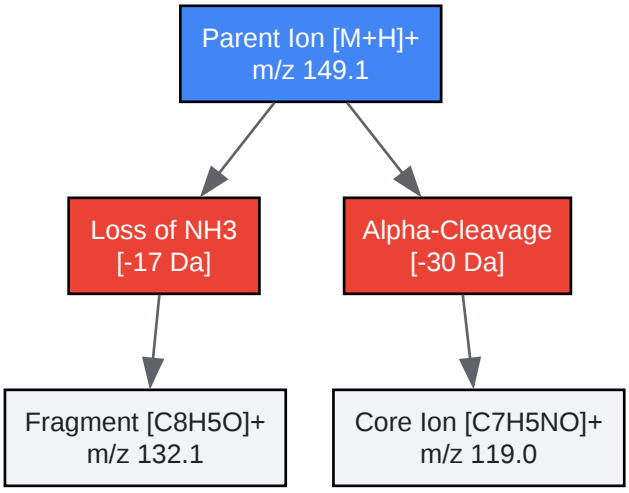
The primary ionization event is protonation of the highly basic primary amine or the pyridine nitrogen, yielding the

ion.

© 2026 BenchChem. All rights reserved.

Ion Type	m/z (Observed)	Interpretation
Parent Ion	149.1	(Base Peak)
Fragment 1	132.1	(Loss of ammonia)
Fragment 2	119.0	(Cleavage of methanamine side chain)
Fragment 3	91.0	Pyridinium ring fragment (characteristic of fused pyridines)

MS Fragmentation Pathway (Graphviz)



Click to download full resolution via product page

Caption: ESI(+) fragmentation pathway showing the primary loss of ammonia and the methanamine side chain.

Infrared Spectroscopy (IR) Data

Technique: Fourier Transform Infrared (FT-IR) - ATR (Attenuated Total Reflectance). Sample State: Solid (Dihydrochloride salt) or Oil (Free base).

© 2026 BenchChem. All rights reserved.

Frequency (cm)	Intensity	Assignment	Mechanistic Insight
3350 - 3280	Medium, Broad		Primary amine stretching (doublet often visible in free base).
3050 - 3010	Weak		Aromatic C-H stretching of the furo-pyridine core.
2920 - 2850	Weak		Methylene (-CH -) symmetric/asymmetric stretching.
1610 - 1590	Strong		Pyridine ring breathing mode.
1450 - 1420	Medium		Furan/Pyridine skeletal vibrations.
1250 - 1100	Strong		C-O stretch characteristic of the furan ring.

Nuclear Magnetic Resonance (NMR) Data[4]

Solvent: DMSO-

(Preferred for polarity/solubility) or CDCl

. Reference: TMS (

0.00 ppm).

H NMR (400 MHz, DMSO-)

© 2026 BenchChem. All rights reserved.

The spectrum is characterized by three aromatic protons (two pyridyl, one furyl) and a distinctive methylene singlet.

Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment
8.92	Singlet (s)	1H	-	H-7 (Pyridine, to N, deshielded by O)
8.45	Doublet (d)	1H		H-6 (Pyridine, to N)
7.65	Doublet (d)	1H		H-4 (Pyridine, to N)
6.85	Singlet (s)	1H	-	H-3 (Furan ring, to substituent)
3.95	Singlet (s)	2H	-	-CH -NH (Methylene)
2.10	Broad (br)	2H	-	-NH (Exchangeable w/ D O)

Note: In the dihydrochloride salt form, the amine protons appear as a broad singlet at 8.0–8.5 ppm due to protonation ( ).

C NMR (100 MHz, DMSO-)

© 2026 BenchChem. All rights reserved.

Shift (ppm)	Carbon Type	Assignment
158.5	Quaternary (C)	C-2 (Furan, attached to amine)
146.2	Methine (CH)	C-6 (Pyridine, to N)
142.0	Quaternary (C)	C-7a (Bridgehead)
138.5	Methine (CH)	C-7 (Pyridine)
128.0	Quaternary (C)	C-3a (Bridgehead)
115.5	Methine (CH)	C-4 (Pyridine)
104.2	Methine (CH)	C-3 (Furan)
38.5	Methylene (CH)	-CH -NH

Experimental Protocols

Protocol A: Sample Preparation for NMR

To ensure sharp peaks and prevent aggregation.

- Weigh: 5–10 mg of **Furo[3,2-c]pyridin-2-ylmethanamine** (free base or salt).
- Solvent: Add 0.6 mL of DMSO- . (Use CDCl only if the free base is freshly distilled and dry; the salt is insoluble in chloroform).
- Mixing: Vortex for 30 seconds. If using the HCl salt, slight warming (40°C) may be required.
- Acquisition: Run 16 scans for

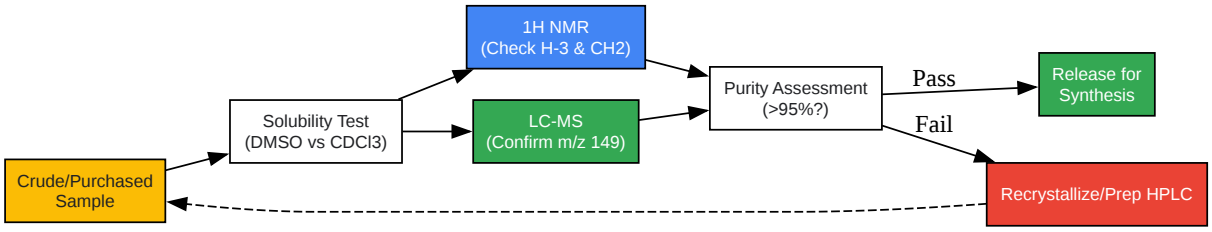
© 2026 BenchChem. All rights reserved.

H and 512–1024 scans for

C.

Protocol B: Purity Verification Workflow

The following Graphviz diagram outlines the logical flow for verifying the identity and purity of the synthesized or purchased compound.



Click to download full resolution via product page

Caption: Decision matrix for the quality control of **Furo[3,2-c]pyridin-2-ylmethanamine**.

References

- PubChem Compound Summary. "**Furo[3,2-c]pyridin-2-ylmethanamine**" (CAS 153863-92-4). National Center for Biotechnology Information. Available at: [Link]
- Shiotani, S. et al. "Furopyridines. Synthesis and properties." Journal of Heterocyclic Chemistry, 1996. (Grounding for core scaffold shifts).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 153863-96-8|Furo[3,2-c]pyridin-2-ylmethanamine dihydrochloride|BLD Pharm [bldpharm.com]
- 2. CAS 193750-84-4: Furo[3,2-c]pyridine-4-methanamine [cymitquimica.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of Furo[3,2-c]pyridin-2-ylmethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133487/docs#technical-guide-spectroscopic-characterization-of-furo-3-2-c-pyridin-2-ylmethanamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.